

# 4,4'-Diiodo-2,2'-dimethyl-1,1'-biphenyl CAS number and identifiers

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

**Compound Name:** 4,4'-Diiodo-2,2'-dimethyl-1,1'-biphenyl

**Cat. No.:** B1340420

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## In-Depth Technical Guide: 4,4'-Diiodo-2,2'-dimethyl-1,1'-biphenyl

This technical guide provides a comprehensive overview of the chemical compound **4,4'-Diiodo-2,2'-dimethyl-1,1'-biphenyl**, focusing on its identifiers and key properties. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

## Core Compound Identifiers and Properties

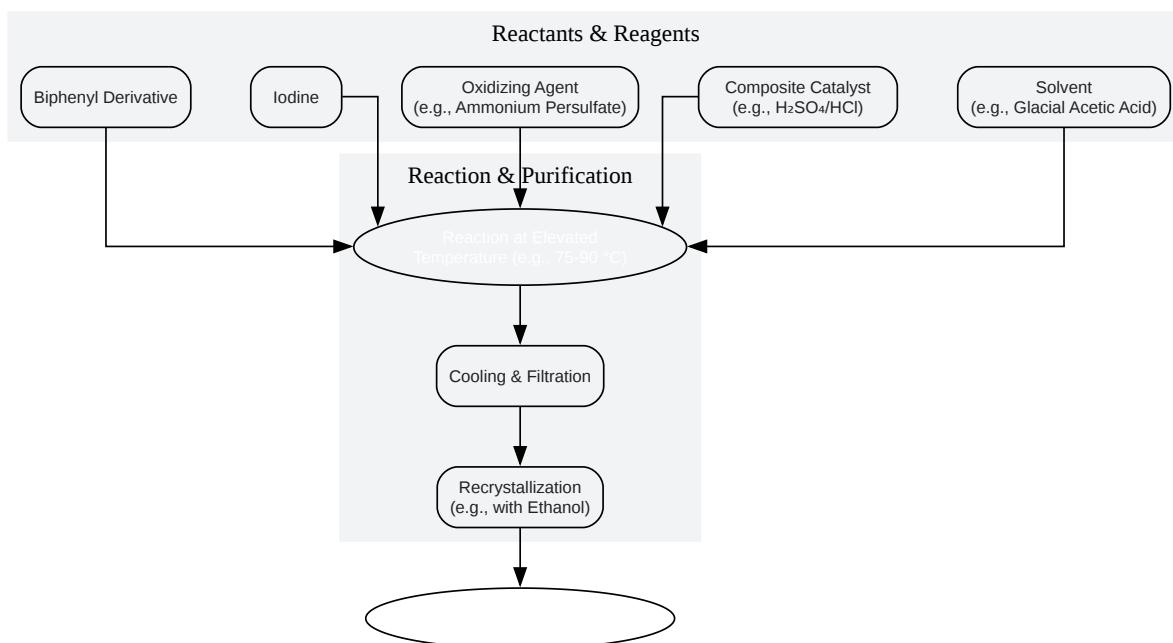
**4,4'-Diiodo-2,2'-dimethyl-1,1'-biphenyl** is a halogenated aromatic compound. Its core identifiers and physicochemical properties are summarized in the table below for easy reference and comparison.

Identifier Type	Value
CAS Number	69571-02-4 <a href="#">[1]</a> <a href="#">[2]</a>
IUPAC Name	4-iodo-1-(4-iodo-2-methylphenyl)-2-methylbenzene <a href="#">[2]</a>
Chemical Formula	C <sub>14</sub> H <sub>12</sub> I <sub>2</sub> <a href="#">[2]</a>
Molecular Weight	434.05 g/mol <a href="#">[2]</a>
InChI	InChI=1S/C14H12I2/c1-9-7-11(15)3-5-13(9)14-6-4-12(16)8-10(14)2/h3-8H,1-2H3 <a href="#">[2]</a>
InChIKey	WHFMNDMHTIOIMS-UHFFFAOYSA-N <a href="#">[2]</a>
SMILES String	Cc1cc(I)ccc1-c2ccc(I)cc2C
Synonyms	4,4'-Diiodo-2,2'-dimethylbiphenyl
Physical Form	Solid <a href="#">[3]</a>
Melting Point	95-100 °C
Purity	97% (assay)

## Experimental Protocols

Detailed experimental protocols for the specific synthesis of **4,4'-Diiodo-2,2'-dimethyl-1,1'-biphenyl** were not readily available in the public domain at the time of this review. However, a general method for the preparation of a related compound, 4,4'-diiodobiphenyl, is described in the patent literature. This process involves the direct iodination of biphenyl in the presence of a composite catalyst.

A representative, generalized workflow for the synthesis of a diiodobiphenyl derivative is presented below. It is important to note that this is an illustrative example and not a validated protocol for the synthesis of **4,4'-Diiodo-2,2'-dimethyl-1,1'-biphenyl**.



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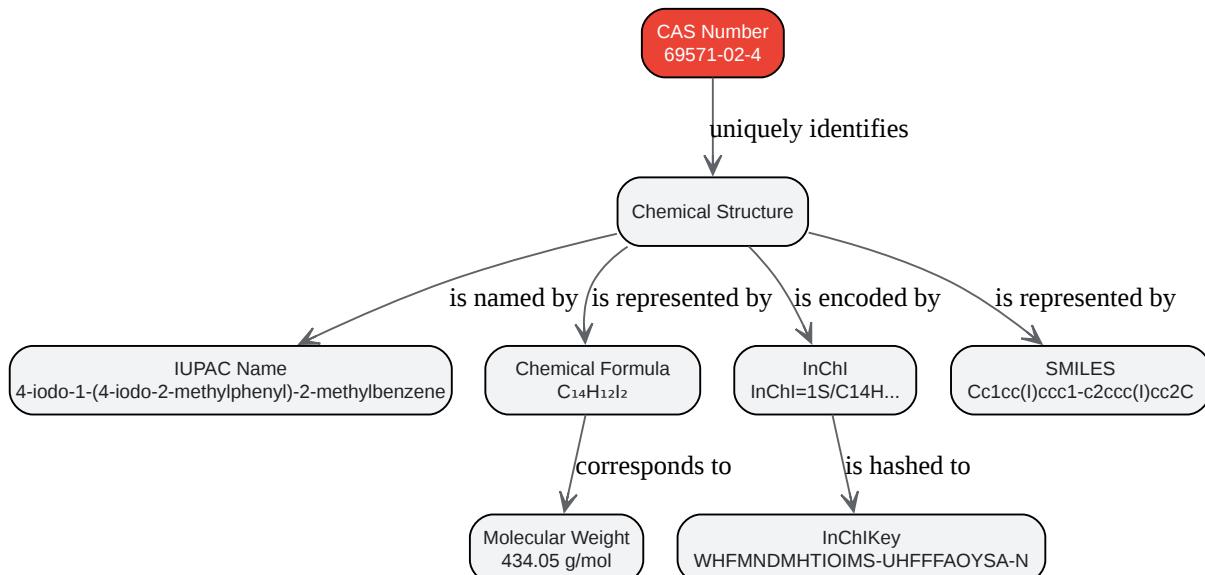
A generalized workflow for the synthesis of a diiodobiphenyl compound.

## Signaling Pathways

There is currently no available information in the reviewed literature to suggest the involvement of **4,4'-Diiodo-2,2'-dimethyl-1,1'-biphenyl** in any specific biological signaling pathways. This compound is primarily documented as a chemical intermediate for organic synthesis.

## Compound Identification Logic

The various identifiers for **4,4'-Diiodo-2,2'-dimethyl-1,1'-biphenyl** are interconnected, providing different ways to describe and search for this chemical entity. The following diagram illustrates the logical relationship between these identifiers.

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Logical relationships between the identifiers for **4,4'-Diiodo-2,2'-dimethyl-1,1'-biphenyl**.

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## References

- 1. 69571-02-4|4,4'-Diiodo-2,2'-dimethyl-1,1'-biphenyl|BLD Pharm [bldpharm.com]
- 2. 4,4'-Diiodo-2,2'-dimethyl-1,1'-biphenyl | C14H12I2 | CID 13797298 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 1,1'-Biphenyl,4,4'-diiodo-2,2'-dimethyl- | CymitQuimica [cymitquimica.com]
- To cite this document: BenchChem. [4,4'-Diiodo-2,2'-dimethyl-1,1'-biphenyl CAS number and identifiers]. BenchChem, [2026]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b1340420#4-4-diido-2-2-dimethyl-1-1-biphenyl-cas-number-and-identifiers>]

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